

LMK-235 Effects on Runx2 Expression: Data Summary

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Compound Focus: Lmk-235

CAS No.: 1418033-25-6

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Cell Type / Context	Effect on Runx2	Experimental Evidence	Citation
Osteoblasts Promotes expression In vitro: Upregulation of Runx2 via inhibition of HDAC4. [1] In vivo: Promoted the repair of bone defects in a mouse model. [1] [1] Dental Pulp Cells (Odontoblast Differentiation) Promotes expression Gene Level: Increased mRNA expression levels of Runx2. [2] [3] Protein Level: Increased protein expression of Runx2. [2] [3] Functional Activity: Enhanced ALP activity and mineralized nodule formation. [2] [3] [2] [3]			

Detailed Experimental Protocols

To help you understand and evaluate the experimental validation, here are the methodologies used in the key studies cited above.

Protocol 1: Osteoblast Mineralization Assay (from [1])

- **Cell Culture:** Used primary human bone marrow-derived mesenchymal stem cells (hBMSCs).
- **Osteogenic Induction:** Cells were cultured in an osteogenic medium.
- **LMK-235 Treatment:** Treated with **LMK-235** to assess its effect.

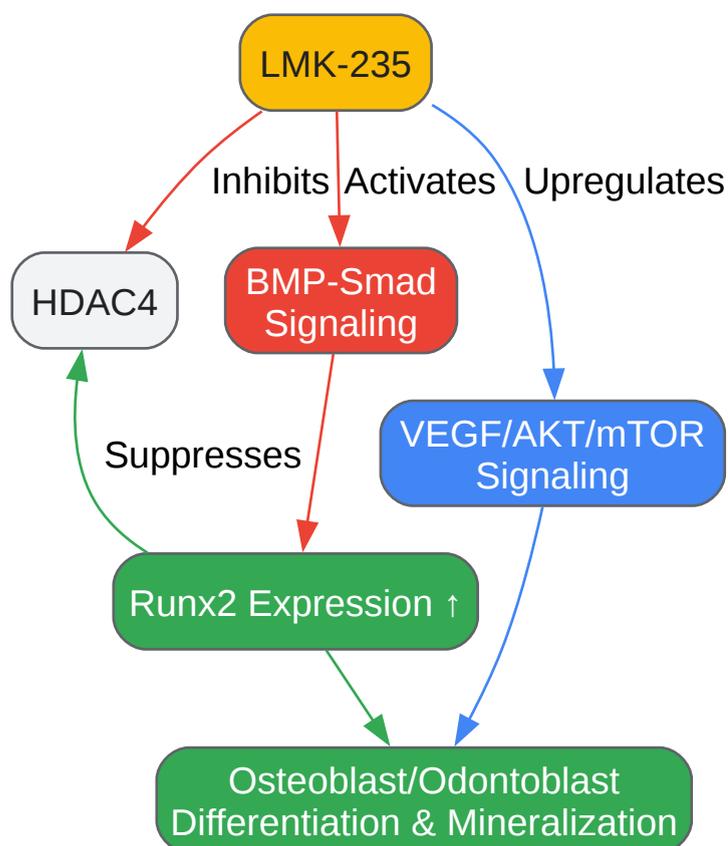
- **Key Findings:** **LMK-235** promoted osteoblast mineralization by upregulating Runx2 expression through the inhibition of HDAC4. [1]

Protocol 2: Odontoblast Differentiation in Dental Pulp Cells (from [2] [3])

- **Cell Culture:** Primary human dental pulp cells (DPCs) were isolated from extracted third molars.
- **Treatment Groups:** Cells were divided into four groups for comparison:
 - Control (normal growth medium)
 - **LMK-235** (normal medium + 100 nM **LMK-235**)
 - Mineralizing Inductive (MI) medium
 - MI medium + 100 nM **LMK-235**
- **Analysis Period:** mRNA and protein expression levels of Runx2 and other markers (DSPP, ALP, OCN) were evaluated after 7, 14, and 21 days of culture.
- **Functional Assays:**
 - **ALP Activity:** Quantified after 7 days.
 - **Mineralized Nodule Formation:** Assessed by Alizarin Red S staining after 21 days.
- **Pathway Analysis:** The mRNA expression levels of VEGF, AKT, and mTOR were also detected to explore the involved signaling pathway. [2] [3]

Signaling Pathway Diagram

The diagram below illustrates the mechanism by which **LMK-235** upregulates Runx2, as identified in the cited research.



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References

1. - LMK suppresses osteoclastogenesis and promotes... 235 [pmc.ncbi.nlm.nih.gov]
2. HDAC inhibitor LMK-235 promotes the odontoblast ... [pmc.ncbi.nlm.nih.gov]
3. HDAC inhibitor LMK - 235 promotes the odontoblast differentiation of... [spandidos-publications.com]

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